

Thermochemical data for 3-Furonitrile

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Compound of Interest

Compound Name: 3-Furonitrile

CAS No.: 30078-65-0

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An In-depth Technical Guide to the Thermochemical Data of 3-Furonitrile

This guide provides a comprehensive overview of the thermochemical properties of **3-furonitrile** (C_5H_3NO), a heterocyclic nitrile of interest to researchers in drug development and materials science. While direct experimental thermochemical data for **3-furonitrile** is not extensively published, this document outlines the established experimental and computational methodologies for its determination. By leveraging data from analogous compounds and recent spectroscopic studies, we can establish a robust framework for understanding and utilizing the energetic properties of this molecule.

Introduction to 3-Furonitrile

3-Furonitrile, also known as 3-cyanofuran, is an aromatic heterocyclic compound incorporating a furan ring and a nitrile functional group.^{[1][2]} Its structural features make it a valuable building block in medicinal chemistry and a subject of interest in astrochemistry.^[3] A thorough understanding of its thermochemical data, including the enthalpy of formation, standard entropy, and heat capacity, is critical for predicting reaction equilibria, assessing thermal stability, and developing safe and efficient synthetic processes.

Molecular and Spectroscopic Profile

A foundational understanding of the molecular and spectroscopic characteristics of **3-furonitrile** is essential before delving into its thermochemistry. These properties are the bedrock upon which both experimental measurements and computational models are built.

Table 1: Physical and Spectroscopic Properties of **3-Furonitrile**

Property	Value	Source
Molecular Formula	C ₅ H ₃ NO	[1][4]
Molecular Weight	93.08 g/mol	[2][4]
CAS Number	30078-65-0	[2]
Appearance	Colorless to white crystalline low-melting solid	[5]
Melting Point	28-32 °C	[2]
Boiling Point	120-122 °C	[2]
Density	1.073 g/mL at 25 °C	[2][5]

Recent high-resolution rotational and infrared spectroscopy studies have provided precise data on the vibrational frequencies of **3-furonitrile**. [3][6] These data are not only crucial for its potential identification in interstellar space but are also indispensable for the statistical mechanics calculations required to determine its entropy and heat capacity. Specifically, the two lowest-energy vibrationally excited states, corresponding to the in-plane (ν_{17}) and out-of-plane (ν_{24}) nitrile bending vibrations, have been accurately determined. [3][6]

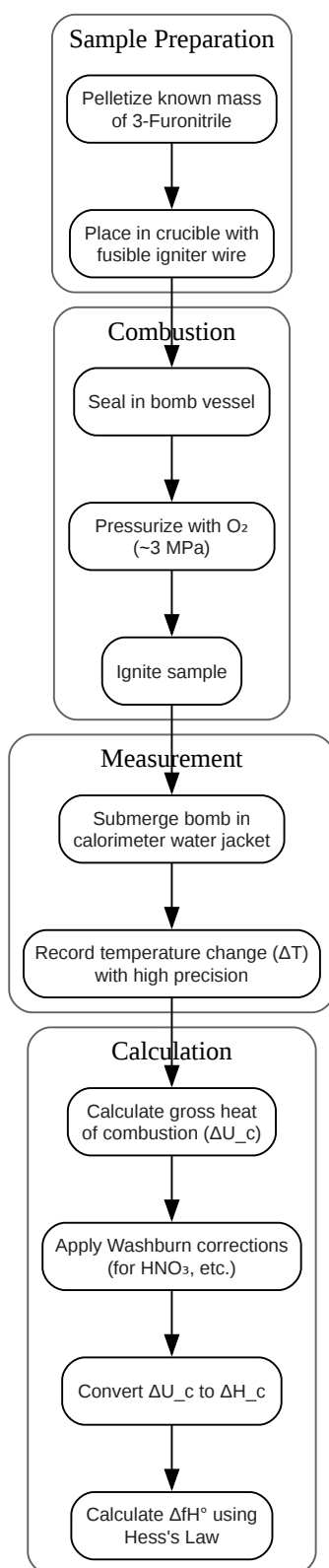
Determination of Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation is a cornerstone of thermochemical data, representing the heat change when one mole of a compound is formed from its constituent elements in their standard states. [7][8]

Experimental Approach: Combustion Calorimetry

Static bomb combustion calorimetry is the gold standard for experimentally determining the enthalpy of formation of organic compounds. [9] The process involves the complete combustion

of a known mass of the substance in a high-pressure oxygen environment. The heat released during this exothermic reaction is absorbed by the surrounding calorimeter, and the resulting temperature change is meticulously measured.



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Caption: Experimental workflow for determining enthalpy of formation via combustion calorimetry.

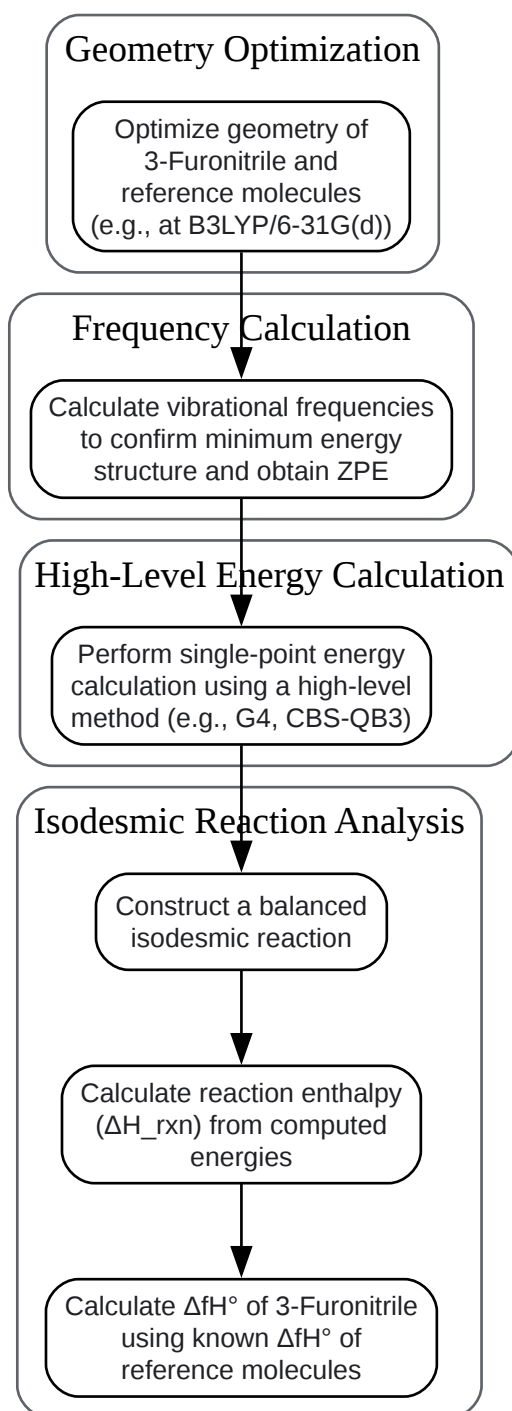
- **Why a Bomb Calorimeter?** The constant volume nature of the bomb ensures that the measured energy change corresponds directly to the change in internal energy (ΔU).
- **Why High-Pressure Oxygen?** This ensures complete and rapid combustion, a prerequisite for accurate measurements. Incomplete combustion would introduce significant errors.
- **Self-Validation:** The system is calibrated using a standard substance with a precisely known heat of combustion, such as benzoic acid.^[9] The reproducibility of this calibration value validates the integrity of the calorimetric setup.

While no direct measurement for **3-furonitrile** is published, data for its isomer, 2-furancarbonitrile, provides a valuable reference. The gas-phase standard molar enthalpy of formation for 2-furancarbonitrile has been experimentally determined to be (106.8 ± 1.1) $\text{kJ}\cdot\text{mol}^{-1}$.^[10] It is reasonable to expect the value for **3-furonitrile** to be of a similar magnitude.

Computational Approach: High-Level Ab Initio Methods

In the absence of experimental data, high-level quantum chemical calculations offer a reliable alternative for determining thermochemical properties.^{[11][12][13]} Methods like the Gaussian-n (Gn) theories (e.g., G3, G4) and Complete Basis Set (CBS) methods are designed to approximate the exact solution of the Schrödinger equation, yielding accurate energies.^[12]

To further enhance accuracy, isodesmic reactions are employed.^[14] These are hypothetical reactions where the number and types of chemical bonds on both the reactant and product sides are conserved. This approach systematically cancels out computational errors, leading to a more reliable enthalpy of formation for the target molecule.^[14]



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Caption: Computational workflow for determining enthalpy of formation using isodesmic reactions.

Determination of Entropy (S°) and Heat Capacity (C_p)

Standard molar entropy (S°) is a measure of the molecular disorder, while heat capacity (C_p) quantifies the amount of heat required to raise the temperature of a substance.^{[15][16]} Both can be determined with high accuracy from spectroscopic data through the principles of statistical mechanics.

Statistical Mechanics Approach

The total entropy of a molecule can be calculated by summing the contributions from its translational, rotational, vibrational, and electronic degrees of freedom.

$$S^\circ_{\text{total}} = S^\circ_{\text{trans}} + S^\circ_{\text{rot}} + S^\circ_{\text{vib}} + S^\circ_{\text{elec}}$$

The recent high-resolution spectroscopic study of **3-furonitrile** provides the necessary molecular constants (rotational constants and vibrational frequencies) to perform these calculations with high fidelity.^{[3][6]}

- Obtain Molecular Constants:
 - Extract rotational constants (A, B, C) from the millimeter-wave spectrum of **3-furonitrile**.^[3]
 - Compile a complete list of fundamental vibrational frequencies (ω_i) from infrared and Raman spectroscopy or from validated computational frequency calculations.^{[3][6]}
- Calculate Translational Contribution: Use the Sackur-Tetrode equation, which depends on the molecular mass and temperature.
- Calculate Rotational Contribution: Use the rotational constants and the molecular symmetry number in the rigid rotor approximation.
- Calculate Vibrational Contribution: Use the harmonic oscillator model for each vibrational frequency. This is typically the most significant contribution to the change in heat capacity with temperature.

- **Sum Contributions:** Add the individual contributions to obtain the total standard entropy (S°) and heat capacity (C_p) at a given temperature (typically 298.15 K).

The trustworthiness of this method hinges on the accuracy of the input spectroscopic data. The high-resolution nature of the recently published data for **3-furonitrile** lends strong confidence to the results that can be derived.[\[3\]](#)[\[6\]](#)

Summary of Thermochemical Data for 3-Furonitrile

The following table summarizes the best available information and estimates for the thermochemical properties of **3-furonitrile**. It is crucial to note that in the absence of direct experimental values, these are based on robust theoretical methods and comparisons with analogous compounds.

Table 2: Estimated Thermochemical Data for **3-Furonitrile** at 298.15 K

Property	Estimated Value	Basis of Estimation
Enthalpy of Formation (gas, $\Delta_f H^\circ$)	$\sim 110 \pm 10$ kJ/mol	Analogy with 2-furancarbonitrile (106.8 ± 1.1 kJ/mol) [10] and expected small isomer difference. A definitive value requires specific experimental or high-level computational study.
Standard Molar Entropy (gas, S°)	To be calculated	Calculable with high precision from published spectroscopic data [3] [6] via statistical mechanics.
Heat Capacity (gas, C_p)	To be calculated	Calculable with high precision from published spectroscopic data [3] [6] via statistical mechanics.

Conclusion and Future Work

This guide has detailed the established methodologies for determining the key thermochemical properties of **3-furonitrile**. While a complete, experimentally verified dataset is not yet available, the path to obtaining this information is clear. High-resolution spectroscopic data provides a direct route to calculating entropy and heat capacity. For the enthalpy of formation, either static bomb combustion calorimetry or a dedicated high-level computational study using isodesmic reactions would yield a definitive value. The data and protocols presented herein provide a strong foundation for researchers and drug development professionals to model the behavior of **3-furonitrile** in their systems and to guide future experimental work.

References

- Maksymyuk, T. P., et al. (2024). Thermochemistry of Furan and Its Derivatives: A High-Level Ab Initio Study. *Journal of Chemical & Engineering Data*. [\[Link\]](#)
- MDPI. (n.d.). Thermochemical Characterization of Sulfur-Containing Furan Derivatives: Experimental and Theoretical Study. [\[Link\]](#)
- Nelson, P. N., & Tapper, A. (2025). Kinetic and thermodynamic models for the formation of furan in thermally processed foods: A theoretical and computational study. *Journal of Molecular Modeling*, 31(4), 114. [\[Link\]](#)
- Nelson, P. N., & Tapper, A. (2025). Kinetic and Thermodynamic Models for the Formation of Furan in Thermally Processed Foods: A Theoretical and Computational Study. ResearchGate. [\[Link\]](#)
- MDPI. (n.d.). Thermochemical Research on Furfurylamine and 5-Methylfurfurylamine: Experimental and Computational Insights. [\[Link\]](#)
- Ribeiro da Silva, M. A. V., et al. (2008). Standard molar enthalpies of formation of 2-furancarbonitrile, 2-acetylfuran, and 3-furaldehyde. *The Journal of Chemical Thermodynamics*, 40(8), 1269-1274. [\[Link\]](#)
- Sipos, G., et al. (2014). An experimental and theoretical study of reaction mechanisms between nitriles and hydroxylamine. *Organic & Biomolecular Chemistry*, 12(40), 8014-8021. [\[Link\]](#)

- Rossini, F. D. (Ed.). (1956). Experimental Thermochemistry: Measurement of Heats of Reaction. Interscience Publishers. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Furan-3-carbonitrile. PubChem. [\[Link\]](#)
- Save My Exams. (n.d.). Nitriles & Hydroxynitriles (Cambridge (CIE) AS Chemistry): Revision Note. [\[Link\]](#)
- Mizsey, P., et al. (2014). An experimental and Theoretical Study of Reaction Mechanism between Nitriles and Hydroxylamine. ResearchGate. [\[Link\]](#)
- eCampusOntario Pressbooks. (n.d.). Appendix G | Standard Enthalpies of Formation for Selected Substances – General Chemistry for Gee-Gees. [\[Link\]](#)
- gchem. (n.d.). Heat Capacities for Some Select Substances. [\[Link\]](#)
- University of California, Davis. (n.d.). Standard Enthalpy of Formation* for Various Compounds. [\[Link\]](#)
- Porter, K. G., et al. (2024). Millimeter-Wave and High-Resolution Infrared Spectroscopy of **3-Furonitrile**. The Journal of Physical Chemistry A. [\[Link\]](#)
- Porter, K. G., et al. (2024). Millimeter-Wave and High-Resolution Infrared Spectroscopy of **3-Furonitrile**. The Journal of Physical Chemistry A, 128(26), 5635–5644. [\[Link\]](#)
- Sim, S., & Bozzelli, J. W. (2019). Thermochemical Properties: Enthalpy, Entropy, and Heat Capacity of C2-C3 Fluorinated Aldehydes. Radicals and Fluorocarbon Group Additivity. The Journal of Physical Chemistry A, 123(4), 891-912. [\[Link\]](#)
- Wikipedia. (n.d.). Table of specific heat capacities. [\[Link\]](#)
- Chemistry LibreTexts. (2025). 21.2: The 3rd Law of Thermodynamics Puts Entropy on an Absolute Scale. [\[Link\]](#)
- The Organic Chemistry Tutor. (2020, February 25). Nitriles: Reactions Forming and Reactions of. YouTube. [\[Link\]](#)

- MDPI. (n.d.). Group Contribution Revisited: The Enthalpy of Formation of Organic Compounds with “Chemical Accuracy”. [\[Link\]](#)
- Magers, D. H., et al. (2008). Enthalpies of Formation of Furan and Pyrrole Derivatives by Homodesmotic Reactions. ResearchGate. [\[Link\]](#)
- BuyersGuideChem. (n.d.). **3-Furonitrile**. [\[Link\]](#)
- Amerigo Scientific. (n.d.). **3-Furonitrile (97%)**. [\[Link\]](#)

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Sources

- 1. Furan-3-carbonitrile | C₅H₃NO | CID 100698 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 3-呋喃甲腈 97% | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 3. Millimeter-Wave and High-Resolution Infrared Spectroscopy of 3-Furonitrile - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. 3-Furonitrile (97%) - Amerigo Scientific [\[amerigoscientific.com\]](https://amerigoscientific.com)
- 5. 3-Furonitrile | C₅H₃NO - BuyersGuideChem [\[buyersguidechem.com\]](https://buyersguidechem.com)
- 6. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 7. Appendix G | Standard Enthalpies of Formation for Selected Substances – General Chemistry for Gee-Gees [\[ecampusontario.pressbooks.pub\]](https://ecampusontario.pressbooks.pub)
- 8. sistemas.eel.usp.br [\[sistemas.eel.usp.br\]](https://sistemas.eel.usp.br)
- 9. toc.library.ethz.ch [\[toc.library.ethz.ch\]](https://toc.library.ethz.ch)
- 10. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 11. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 12. Thermochemical Characterization of Sulfur-Containing Furan Derivatives: Experimental and Theoretical Study [\[mdpi.com\]](https://mdpi.com)

- [13. Thermochemical Properties: Enthalpy, Entropy, and Heat Capacity of C2-C3 Fluorinated Aldehydes. Radicals and Fluorocarbon Group Additivity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Heat Capacities for Some Select Substances \[gchem.cm.utexas.edu\]](#)
- [16. Table of specific heat capacities - Wikipedia \[en.wikipedia.org\]](#)
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